

Personal protective equipment for handling 2-(Benzyloxy)-4-bromophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Benzyloxy)-4-bromophenol

Cat. No.: B135320

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Essential Safety and Handling Guide for 2-(Benzyloxy)-4-bromophenol

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-(Benzyloxy)-4-bromophenol** (CAS No. 153240-85-8). The following procedures are designed to ensure a safe laboratory environment by outlining necessary personal protective equipment (PPE), operational protocols, and waste management plans.

Hazard Identification and Safety Data Summary

2-(Benzyloxy)-4-bromophenol is a chemical intermediate that requires careful handling due to its potential health hazards. The following table summarizes the key safety information based on available data.

Hazard Information	Details
Signal Word	Warning[1]
Hazard Statements	H302: Harmful if swallowed.[1][2] H315: Causes skin irritation.[1][2] H319: Causes serious eye irritation.[1] H332: Harmful if inhaled.[1] H335: May cause respiratory irritation.[1]
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] P310: Immediately call a POISON CENTER or doctor/physician.[1]
Physical Form	Solid

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **2-(Benzyloxy)-4-bromophenol** to minimize exposure. The minimum required PPE includes:

- **Eye and Face Protection:** Chemical safety goggles that meet EN166 or OSHA 29 CFR 1910.133 standards are required.[3] In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Hand Protection:** Wear nitrile gloves that have been tested for chemical permeation resistance according to EN374 standards.[4] Always inspect gloves before use and use a proper glove removal technique to avoid skin contact.
- **Body Protection:** A laboratory coat must be worn and kept fully buttoned to protect against accidental spills.[4] For tasks with a higher risk of significant exposure, consider using a chemical-resistant apron or coveralls.
- **Respiratory Protection:** All handling, including weighing and synthesis, should be conducted inside a certified chemical fume hood to avoid inhalation of dust or vapors.[4]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational plan is essential for the safe handling of **2-(Benzyloxy)-4-bromophenol** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound in a cool, dry, and well-ventilated area.
- Keep the container tightly sealed and protected from light.[4]
- Recommended storage temperature is between 2-8°C.[1][4]
- Store away from incompatible materials such as strong oxidizing agents and food products.
[3][4]

2. Handling and Use:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[3]
- All manipulations of the solid compound should be carried out within a chemical fume hood.
[4]
- Avoid the formation of dust.
- Avoid contact with skin, eyes, and clothing.[5]
- Do not eat, drink, or smoke in the handling area.[5]

3. After Handling:

- Wash hands and any exposed skin thoroughly with soap and water after completing work.[5]
- Clean the work area and any equipment used.
- Decontaminate or dispose of all PPE worn during the handling process.

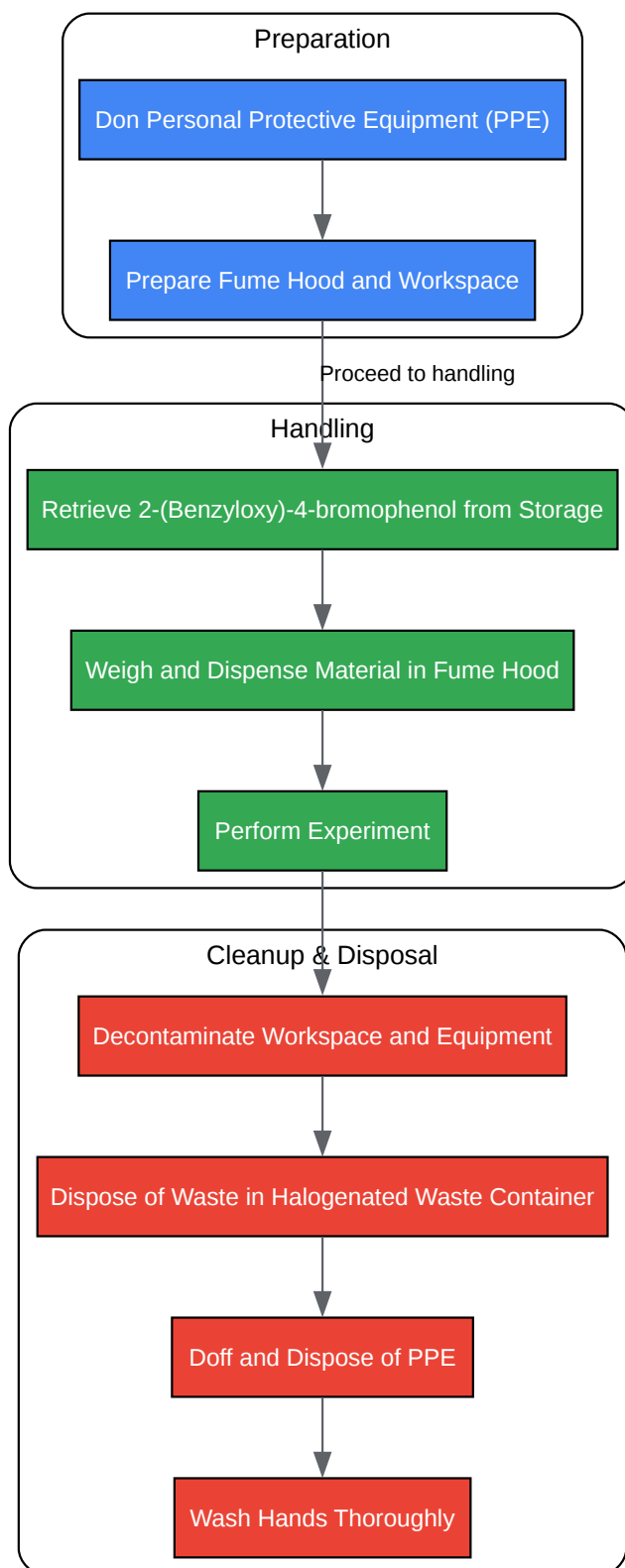
Disposal Plan

Chemical waste must be managed in accordance with institutional, local, and national regulations.

- Waste Classification: **2-(Benzyloxy)-4-bromophenol** waste is classified as hazardous and should be disposed of as halogenated organic waste.[\[4\]](#)
- Spill Management: In case of a spill, absorb the material with an inert substance like vermiculite or sand.[\[4\]](#) Sweep up the absorbed material and place it into a suitable, sealed container for disposal.
- Container Management: Waste containers must be made of a compatible material and kept securely closed when not in use. Store the waste container in a designated satellite accumulation area within the laboratory. Do not empty into drains.[\[6\]](#)

Experimental Workflow

The following diagram illustrates the standard workflow for handling **2-(Benzyloxy)-4-bromophenol** in a laboratory setting.



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Caption: Workflow for Handling **2-(Benzyloxy)-4-bromophenol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-(Benzyloxy)-4-bromophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135320#personal-protective-equipment-for-handling-2-benzyloxy-4-bromophenol]

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